Technical Guide: Bromopride-d3 Chemical Properties and Synthesis

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Compound of Interest

Compound Name:	*Bromopride-d3*
CAS No.:	*1189498-49-4*
Cat. No.:	*B564868*

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Executive Summary

Bromopride-d3 (4-amino-5-bromo-N-[2-(diethylamino)ethyl]-2-(trideuteriomethoxy)benzamide) is the stable isotope-labeled analog of the dopamine antagonist Bromopride. It serves as the critical Internal Standard (IS) in bioanalytical assays, particularly LC-MS/MS, for the quantification of bromopride in biological matrices (plasma, urine).

The synthesis and application of **Bromopride-d3** require precise control over isotopic purity (>99% atom % D) to prevent "crosstalk" (unlabeled contribution) in the mass spectrometer. This guide details the chemical profile, a validated synthesis route focusing on the O-methylation step, and the mass spectrometric behavior required for robust assay development.

Chemical Profile & Physicochemical Properties[1][2][3][4][5]

Bromopride-d3 retains the physicochemical characteristics of the unlabeled drug but differs in molecular mass (+3.018 Da).

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Table 1: Comparative Chemical Data

Property	Bromopride (Unlabeled)	Bromopride-d3 (Labeled)
CAS Number	4093-35-0	1189498-49-4
Formula		
Molecular Weight	344.25 g/mol	347.27 g/mol
Monoisotopic Mass	343.09	346.11
pKa (Amine)	~9.3 (Basic side chain)	~9.3
logP	2.8	2.8
Solubility	Soluble in DMSO, MeOH, Dilute Acid	Soluble in DMSO, MeOH, Dilute Acid
Appearance	White to off-white solid	White to off-white solid

Synthesis Strategy

The synthesis of **Bromopride-d3** must avoid deuterium scrambling. The most robust route introduces the deuterium label at the methoxy position on the aromatic ring. This is achieved via O-alkylation of the phenol intermediate using a deuterated methylating agent (e.g., Iodomethane-d3).

Retrosynthetic Analysis

The target molecule is disassembled into two key fragments:

- The Benzoyl Core: 4-amino-5-bromo-2-hydroxybenzoic acid derivative.
- The Side Chain:

  -diethylethylenediamine.
- The Label: Introduced via

  .

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Step-by-Step Synthesis Protocol

Step 1: Precursor Preparation

Starting Material: Methyl 4-amino-2-hydroxybenzoate (PAS methyl ester).

- Bromination: The starting ester is brominated using

  -bromosuccinimide (NBS) in DMF or Acetonitrile at

  to yield Methyl 4-amino-5-bromo-2-hydroxybenzoate. The amino group directs the bromine to the ortho position (position 5), while the hydroxyl group directs para (also position 5).

Step 2: Isotopic Labeling (Critical Step)

Reagents: Methyl 4-amino-5-bromo-2-hydroxybenzoate, Iodomethane-d3 (

, >99.5% D), Potassium Carbonate (

).

- Protocol:
  - Dissolve the phenol intermediate in anhydrous Acetone or DMF.
  - Add 1.5 equivalents of anhydrous

    .
  - Add 1.1 equivalents of

    dropwise.
  - Heat to reflux (

) for 4–6 hours.
  - Mechanism:

    nucleophilic attack of the phenoxide ion on the deuterated methyl iodide.

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- QC Check: NMR should show the disappearance of the phenolic -OH proton and absence of the methoxy singlet (usually ~3.8 ppm) due to deuterium silence.

Step 3: Hydrolysis

- Protocol: Treat the methylated ester with NaOH (1M) in Methanol/Water. Acidify with HCl to precipitate 4-amino-5-bromo-2-(trideuteriomethoxy)benzoic acid.

Step 4: Amide Coupling

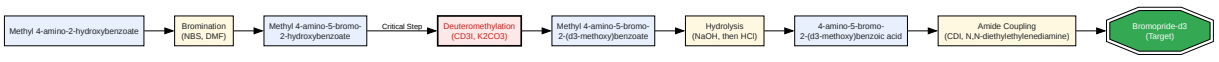
Reagents: Labeled Acid,

-diethylethylenediamine, Coupling Agent (CDI or Ethyl chloroformate).

- Protocol:
  - Activate the carboxylic acid with 1,1'-Carbonyldiimidazole (CDI) in THF.
  - Add

    -diethylethylenediamine.
  - Stir at RT for 12 hours.
  - Purify via recrystallization (Ethanol) or Column Chromatography.

Synthesis Workflow Diagram



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Caption: Validated synthetic route for **Bromopride-d3** highlighting the site-specific deuteration of the phenolic oxygen.

Analytical Characterization & LC-MS/MS Application

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Mass Spectrometry Fragmentation

For bioanalysis, Multiple Reaction Monitoring (MRM) is used.[1] The fragmentation pattern of substituted benzamides typically involves the cleavage of the amide bond or the side chain.

- Parent Ion (

  ):

  - Bromopride: m/z 344.1
  - **Bromopride-d3**: m/z 347.1

- Primary Fragment (Daughter Ion):

  - The dominant loss is the diethylaminoethyl side chain (neutral loss of diethylamine or cleavage at the amide).
  - Transition: Loss of the side chain (

    or similar) retains the aromatic core and the methoxy group.
  - Bromopride Transition: 344.1

    271.0
  - **Bromopride-d3** Transition: 347.1

    274.0
  - Note: The mass shift of +3 is conserved in the daughter ion, confirming the label is on the ring (methoxy) and not the labile side chain.

Isotopic Purity Calculation

To ensure assay integrity, the contribution of unlabeled Bromopride (M0) in the **Bromopride-d3** (M3) reagent must be

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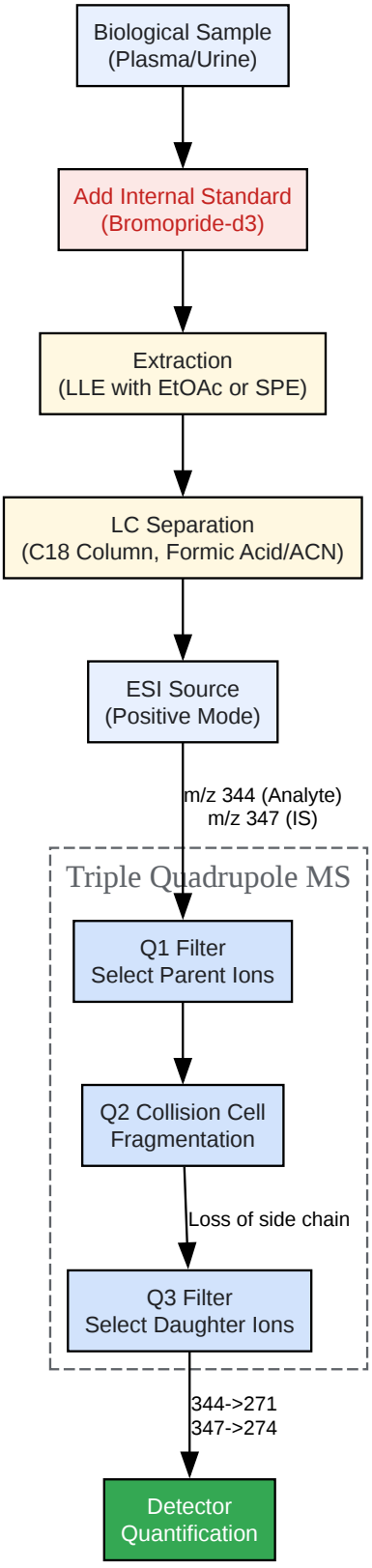
LC-MS/MS Workflow Diagram



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Caption: LC-MS/MS workflow demonstrating the parallel processing of Analyte and IS (**Bromopride-d3**) through the Triple Quadrupole system.

Handling and Stability

- Storage: Store neat solid at

  under inert atmosphere (Nitrogen/Argon). Protect from light to prevent debromination (though aryl bromides are relatively stable).

- Solution Stability: Stock solutions (1 mg/mL in Methanol) are stable for at least 6 months at

  .

- Deuterium Exchange: The methyl-d3 group is chemically inert and does not undergo H/D exchange under physiological or standard extraction conditions (pH 2–10).

References

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Sources

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